2-hydroxypropyl-beta-cyclodextrin vs sulfobutyl ether beta-cyclodextrin toxicity

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Compound of Interest

Compound Name:	*2-Hydroxypropyl-beta-cyclodextrin*
CAS No.:	*94035-02-6*
Cat. No.:	*B2473086*

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Comparative Toxicity Guide: HP-β-CD vs. SBE-β-CD

Executive Technical Summary

Both HP-β-CD and SBE-β-CD are chemically modified β-cyclodextrins designed to overcome the nephrotoxicity and low solubility of the parent β-cyclodextrin.[1] While both are generally recognized as safe (GRAS) and used in FDA-approved parenteral products, their toxicity profiles diverge due to their electrostatic nature.

- HP-β-CD (Non-ionic): Relies on steric hindrance to reduce toxicity. Its safety profile is excellent, but it exhibits higher hemolytic potential than SBE-β-CD at high concentrations.
- SBE-β-CD (Polyanionic): Carries a negative charge (sulfonate groups) that provides electrostatic repulsion from cell membranes, resulting in superior hemocompatibility.

Critical Decision Matrix:

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Parameter	HP-β-CD	SBE-β-CD	Winner
Hemocompatibility	**Moderate (Lyses at >10-20 mM)**	**Excellent (Lyses at >50-100 mM)**	SBE-β-CD
Renal Vacuolation	Occurs at high doses (Osmotic)	Occurs at high doses (Osmotic)	Tie (Dose-dependent)
Clearance	GFR-dependent (t½ ~1.5-2h)	GFR-dependent (t½ ~1.5-2h)	Tie

| Solubilization Preference | Neutral/Lipophilic APIs | Cationic/Basic APIs (Counter-ion effect) | Context Dependent |

Mechanism of Action & Clearance Pathways

To understand the toxicity, one must understand the clearance. Both CD derivatives are hydrophilic and are not extensively metabolized. They are cleared renally via glomerular filtration.

The "Osmotic Nephrosis" Phenomenon

The primary safety concern for both excipients is renal tubular vacuolation.

- Filtration: CDs enter the glomerular filtrate.
- Reabsorption: Proximal tubule cells take up CDs via fluid-phase endocytosis (pinocytosis).
- Accumulation: CDs accumulate in lysosomes. Since they are poorly degraded by lysosomal amylases, they draw water in osmotically.
- Vacuolation: Lysosomes swell, appearing as vacuoles.
    - Expert Insight: This is generally considered an adaptive, reversible physiological response rather than a toxic necrotic event, provided the dose does not exceed the "bursting" threshold of the cell.

Visualizing the Clearance & Toxicity Pathway

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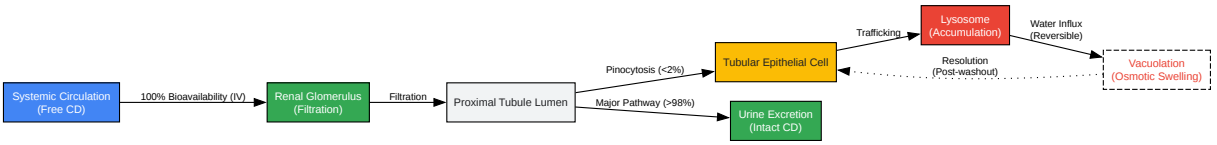

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Figure 1: Renal clearance pathway illustrating the mechanism of osmotic nephrosis (vacuolation) common to both HP-β-CD and SBE-β-CD.

Deep Dive: Hemolytic Toxicity

This is the strongest differentiator. SBE-β-CD is significantly less hemolytic.

- Mechanism: Cyclodextrins extract cholesterol and phospholipids from the erythrocyte membrane. This destabilizes the bilayer, leading to lysis.
- The SBE Advantage: The sulfobutyl ether groups are negatively charged. Since cell membranes are also negatively charged (due to glycocalyx/sialic acid), electrostatic repulsion prevents SBE-β-CD from approaching the membrane closely enough to extract lipids efficiently. HP-β-CD, being neutral, lacks this repulsion shield.

Experimental Protocol: Comparative Hemolysis Assay

Use this protocol to validate excipient safety for IV formulations.

Objective: Determine the HC50 (concentration causing 50% hemolysis).

- Preparation:
  - Collect fresh human or rabbit whole blood in heparinized tubes.
  - Wash erythrocytes 3x with isotonic PBS (pH 7.4). Resuspend to 2% (v/v).
- Dosing:

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- Prepare serial dilutions of HP-β-CD and SBE-β-CD in PBS (Range: 0 mM to 100 mM).
- Controls: PBS (Negative/0%), Triton X-100 1% (Positive/100%).

- Incubation:
  - Mix 1 mL erythrocyte suspension with 1 mL CD solution.
  - Incubate at 37°C for 30 minutes with gentle shaking.
- Quantification:
  - Centrifuge at 2500 rpm for 5 mins.
  - Measure absorbance of supernatant at 540 nm (Hemoglobin release).
- Calculation:

Expected Data Output:

Concentration (mM)	HP-β-CD Hemolysis (%)	SBE-β-CD Hemolysis (%)
5 mM	< 1%	< 0.5%
10 mM	5 - 10%	< 1%
20 mM	20 - 40%	< 2%
50 mM	> 80%	< 5%
100 mM	100%	~10%

Note: SBE-β-CD typically shows negligible hemolysis up to 100 mM, whereas HP-β-CD can trigger significant lysis above 15-20 mM.

Deep Dive: Renal Toxicity Profile

While both cause vacuolation, the implication differs based on patient population.

- HP-β-CD:

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- Histology: Apical vacuoles in proximal tubules.[2]
- Reversibility: Fully reversible upon cessation.
- Safe Limit: Up to 200-400 mg/kg/day is standard; clinical doses often go higher (e.g., Itraconazole IV uses ~8g/dose).

- SBE-β-CD:
  - Histology: Similar vacuolation pattern.
  - Safety Margin: Extremely high. Studies in rats showed no irreversible damage even at 3000 mg/kg/day.
  - Renal Impairment: Accumulation occurs in patients with CrCl < 30 mL/min. However, clinical data (e.g., Voriconazole, Remdesivir) suggests this accumulation is well-tolerated and does not worsen renal function significantly.

Visualizing the Toxicity Thresholds

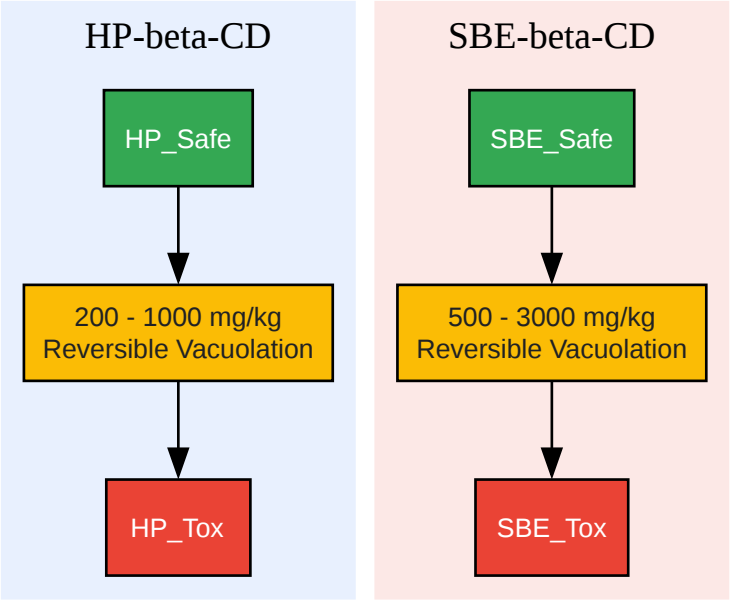

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Figure 2: Dose-response thresholds for renal changes. SBE-β-CD generally exhibits a wider safety margin before histological changes occur.

Formulation Considerations (The "Why" behind the choice)

As a scientist, you don't just choose based on toxicity; you choose based on the interaction.

- The Counter-Ion Effect (SBE-β-CD): SBE-β-CD contains ~7 sulfonate groups per molecule. If your drug is a weak base (contains nitrogen, positive charge at physiological pH), SBE-β-CD can form an ion-pair assisted inclusion complex. This often results in higher binding constants (

) than HP-β-CD.

  - Example: Voriconazole, Remdesivir.

- The Neutral Advantage (HP-β-CD): For highly lipophilic, neutral molecules where you want to avoid ionic strength interference, HP-β-CD is the robust standard.

  - Example: Itraconazole.[1][3][4]

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